

# PARP14 inhibitor H10 stability and storage conditions

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## Compound of Interest

Compound Name: PARP14 inhibitor H10

Cat. No.: B607907

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## Technical Support Center: PARP14 Inhibitor H10

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability, storage, and handling of the **PARP14 inhibitor H10**. It includes frequently asked questions, troubleshooting guides, and experimental protocols to ensure the successful application of this compound in your research.

## Properties and Specifications

The **PARP14 inhibitor H10** is a selective inhibitor of Poly(ADP-ribose) polymerase 14 (PARP14) with an IC<sub>50</sub> of 490 nM.<sup>[1][2][3][4][5]</sup> It demonstrates over 20-fold selectivity for PARP14 compared to PARP1.<sup>[3][4][5][6]</sup> H10 has been shown to induce caspase-3/7-mediated apoptosis in tumor cells.<sup>[2][3][4][5]</sup>

## Quantitative Data Summary

Table 1: Storage and Stability of **PARP14 Inhibitor H10**

Form	Storage Temperature	Duration	Source
Powder	-20°C	3 years	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[7]</a>
4°C	2 years	<a href="#">[3]</a> <a href="#">[7]</a>	
0 - 4°C	Short-term (days to weeks)	<a href="#">[8]</a>	
In Solvent (e.g., DMSO)	-80°C	1-2 years	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[7]</a>
-20°C	1 year	<a href="#">[3]</a>	
4°C	Short-term (up to one week)	<a href="#">[1]</a>	

Table 2: Solubility of **PARP14 Inhibitor H10**

Solvent	Concentration	Comments	Source
DMSO	62.5 mg/mL (112.09 mM)	Sonication is recommended for dissolution.	<a href="#">[1]</a>

## Frequently Asked Questions (FAQs)

Q1: How should I store the lyophilized powder of H10 upon receipt? A1: For long-term storage, the powdered form of H10 should be kept at -20°C, where it is stable for up to 3 years.[\[1\]](#)[\[3\]](#)[\[7\]](#) For short-term storage of a few days to weeks, it can be kept at 0-4°C.[\[8\]](#)

Q2: I have reconstituted H10 in DMSO. What are the recommended storage conditions for the stock solution? A2: Stock solutions of H10 in a solvent like DMSO should be stored at -80°C for long-term stability of up to two years.[\[1\]](#)[\[3\]](#)[\[7\]](#) It is highly recommended to aliquot the stock solution to avoid repeated freeze-thaw cycles.[\[1\]](#) For use within one week, these aliquots can be stored at 4°C.[\[1\]](#)

Q3: What is the best solvent to reconstitute H10? A3: DMSO is the recommended solvent for preparing concentrated stock solutions of H10.[1][8]

Q4: The ice pack in my shipment melted upon arrival. Is the H10 powder still viable? A4: Yes, the product quality is likely unaffected. The powder form of the inhibitor is generally not sensitive to short-term temperature fluctuations during shipping.[1] The product is stable enough for several weeks during ordinary shipping at ambient temperatures.[8]

Q5: What safety precautions should I take when handling H10? A5: Standard laboratory safety practices should be followed. Avoid inhalation, and contact with skin and eyes.[7] It is recommended to handle the compound in a well-ventilated area or under a fume hood.[7]

## Troubleshooting Guide

Problem 1: I am not observing the expected inhibitory effect in my cell-based assay.

- Possible Cause: The final concentration of DMSO in the culture medium is too high, causing solvent-induced toxicity or off-target effects.
  - Solution: Ensure the final concentration of DMSO in your cell culture medium does not exceed 0.1%. If a higher concentration is necessary, it is critical to run a vehicle control (medium with the same concentration of DMSO but without H10) to assess the solvent's effect on the cells.[1]
- Possible Cause: The concentration of H10 is not optimal for the specific cell line or assay conditions.
  - Solution: IC<sub>50</sub> values can vary significantly between biochemical assays and cell-based experiments due to factors like cell membrane permeability and metabolism.[1] It is advisable not to directly replicate concentrations from the literature but to perform a dose-response experiment (concentration gradient) to determine the optimal effective concentration for your specific experimental setup.[1] If no effect is seen, consider increasing the incubation time or the concentration range.[1]
- Possible Cause: The H10 inhibitor has precipitated out of the solution.

- Solution: After diluting the DMSO stock solution into your aqueous culture medium, visually inspect the medium for any signs of precipitation. If precipitation occurs, you may need to adjust the formulation, for example, by using a co-solvent, although this should be approached with caution in cell-based assays.

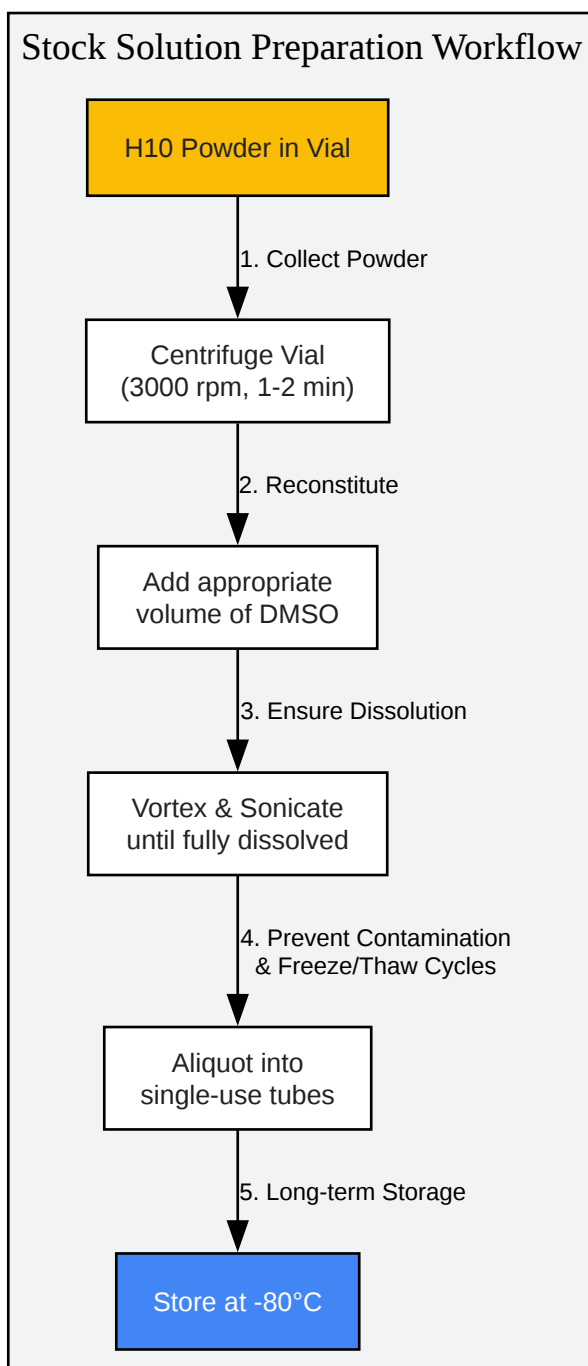
Problem 2: The H10 powder is adhering to the walls and cap of the vial.

- Solution: Before opening, centrifuge the vial at a low speed (e.g., 3000 rpm) for a few minutes.<sup>[1]</sup> This will collect all the powder at the bottom of the vial, ensuring accurate weighing and reconstitution.

## Experimental Protocols & Workflows

### Protocol 1: Preparation of a Concentrated H10 Stock Solution

- Preparation: Briefly centrifuge the vial to ensure all powder is at the bottom.
- Reconstitution: Add the appropriate volume of DMSO to the vial to achieve the desired concentration (e.g., for a 10 mM stock, add the necessary volume based on the amount of H10 provided).
- Dissolution: To aid dissolution, vortex the solution and sonicate if necessary until the solution is clear.<sup>[1]</sup>
- Storage: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. Store these aliquots at -80°C for long-term use.<sup>[1]</sup>

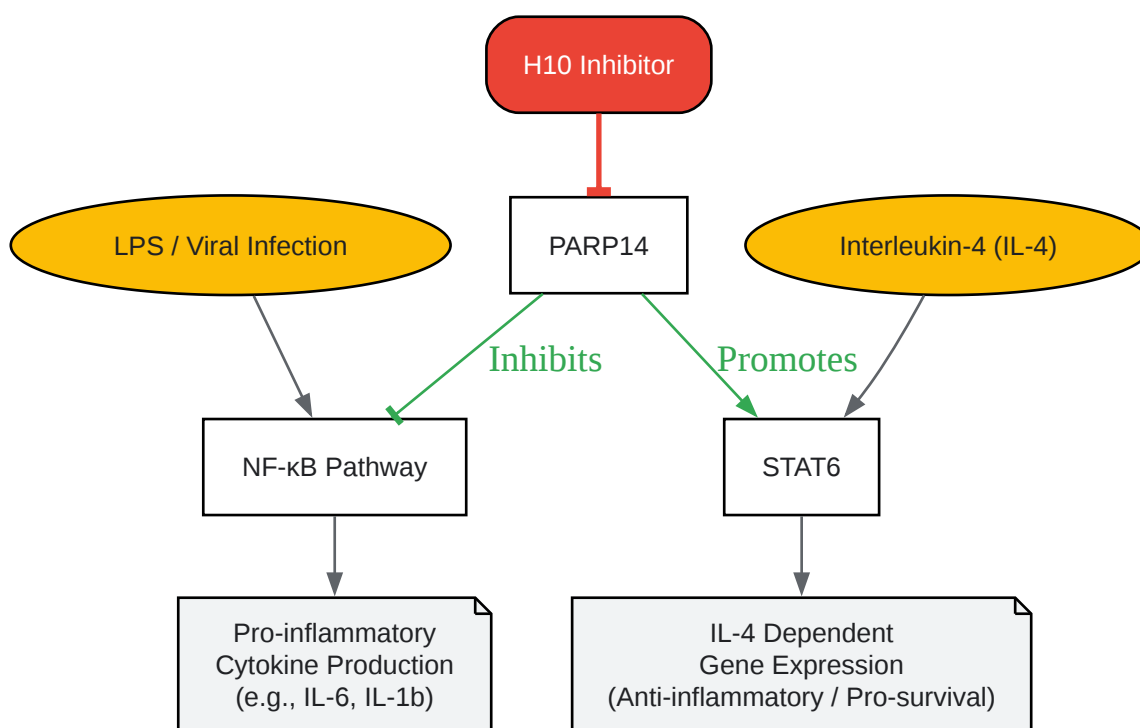


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Caption: Workflow for reconstituting and storing **PARP14 inhibitor H10**.

## Signaling Pathways

PARP14 is a multi-domain protein involved in various cellular processes, including DNA damage repair, transcriptional regulation, and inflammatory signaling.[9][10][11] It is known to regulate the IL-4/STAT6 signaling pathway and has also been implicated in modulating the NF- $\kappa$ B inflammatory response.[9][12]



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Caption: Simplified overview of PARP14's role in signaling pathways.

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## References

- 1. TargetMol [targetmol.com]
- 2. universalbiologicals.com [universalbiologicals.com]
- 3. medchemexpress.com [medchemexpress.com]

- 4. PARP14 inhibitor H10 - MedChem Express [[bioscience.co.uk](https://www.bioscience.co.uk)]
- 5. PARP14抑制剂H10 | PARP14 inhibitor | CAS 2084811-68-5 | PARP14 inhibitor H10 | PARP 抑制剂 | 美国InvivoChem [[invivochem.cn](https://www.invivochem.cn)]
- 6. Mono-ADP-ribosylation by PARP10 and PARP14 in genome stability - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 7. [file.medchemexpress.com](https://www.file.medchemexpress.com) [[file.medchemexpress.com](https://www.file.medchemexpress.com)]
- 8. [medkoo.com](https://www.medkoo.com) [[medkoo.com](https://www.medkoo.com)]
- 9. [biorxiv.org](https://www.biorxiv.org) [[biorxiv.org](https://www.biorxiv.org)]
- 10. PARP14: A key ADP-ribosylating protein in host–virus interactions? - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 11. Mono-ADP-ribosylation by PARP10 and PARP14 in genome stability - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 12. Frontiers | Research Progress on PARP14 as a Drug Target [[frontiersin.org](https://www.frontiersin.org)]
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